

# proper handling and disposal procedures for Bromo-dragonfly hydrochloride

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## Compound of Interest

Compound Name: Bromo-dragonfly hydrochloride

Cat. No.: B131113

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## Application Notes and Protocols for Bromo-dragonfly Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Bromo-dragonfly hydrochloride** is a potent and potentially hazardous psychoactive substance with limited toxicological data available.[1][2][3] It should only be handled by trained professionals in a controlled laboratory setting with appropriate engineering controls and personal protective equipment. This document provides guidance based on available information and general principles of laboratory safety for hazardous compounds. All procedures must be conducted in strict accordance with institutional and national safety regulations.

## Introduction

**Bromo-dragonfly hydrochloride** (1-(8-bromobenzo[1,2-b;4,5-b']difuran-4-yl)-2-aminopropane hydrochloride) is a synthetic phenethylamine and a potent hallucinogen.[4][5] Its high potency and long duration of action, coupled with reports of severe adverse effects and fatalities, necessitate extreme caution in its handling and disposal.[1][3][6] These application notes provide detailed procedures for the safe handling and disposal of **Bromo-dragonfly hydrochloride** in a research environment.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Bromo-dragonfly hydrochloride** is presented in Table 1. This information is crucial for understanding its behavior and for developing appropriate handling procedures.

Property	Value	Reference
Chemical Formula	$C_{13}H_{12}BrNO_2 \cdot HCl$	[4]
Molecular Weight	330.6 g/mol	[7][8]
Appearance	Crystalline solid, powder	[9]
CAS Number	219986-78-4	[4][10]
Solubility	DMF: 1 mg/ml; DMSO: 5 mg/ml; Methanol: 1 mg/ml	[4]
UV max	225, 283, 295 nm	[4][5]

## Hazard Identification and Toxicity

**Bromo-dragonfly hydrochloride** is classified as acutely toxic if swallowed.[7] It is a potent agonist of serotonin receptors, particularly the 5-HT<sub>2A</sub> receptor, which is responsible for its hallucinogenic effects.[3][5][9] The toxicity of Bromo-dragonfly appears to be high in humans, with several reported fatalities.[1][3]

Known Health Hazards:

- Acute Toxicity: Toxic if swallowed.[7]
- Hallucinogenic Effects: Potent hallucinogen with a long duration of action (up to 2-3 days).[1][3]
- Vasoconstriction: Can cause intense peripheral vasoconstriction, potentially leading to tissue necrosis.[1][3]
- Other Adverse Effects: Agitation, tachycardia, hypertension, seizures, hyperthermia, and organ damage have been reported.[3][6]

Due to the high potency and severe health risks, exposure to **Bromo-dragonfly hydrochloride** must be minimized through strict adherence to the handling procedures outlined below.

## Safe Handling Procedures

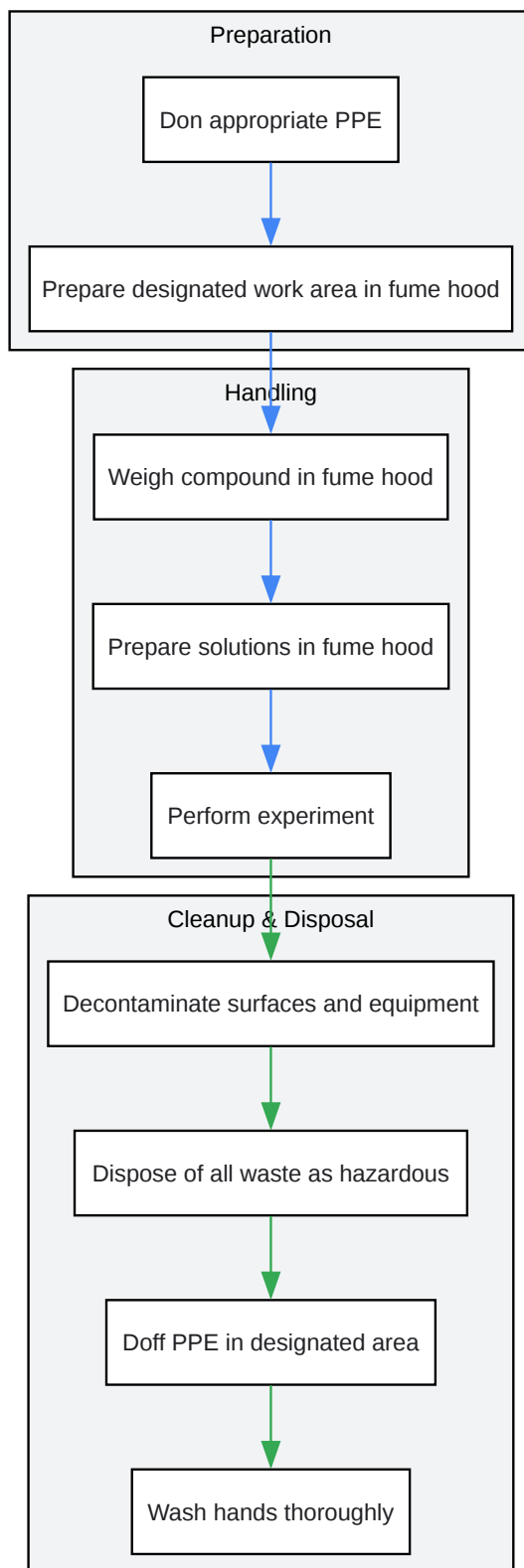
All work with **Bromo-dragonfly hydrochloride** must be performed in a designated area within a certified chemical fume hood or a containment ventilated enclosure (CVE) to prevent inhalation of the powder.

A comprehensive list of required PPE is provided in Table 2.

PPE	Specification	Rationale
Gloves	Double-gloving with nitrile gloves.	To prevent skin contact. The outer glove should be removed and disposed of as hazardous waste immediately after handling the compound.
Lab Coat	Disposable, solid-front, back-closing gown.	To protect clothing and skin from contamination.
Eye Protection	Chemical splash goggles and a face shield.	To protect eyes and face from splashes and aerosols.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator.	To prevent inhalation of airborne particles, especially when handling the solid compound. <a href="#">[11]</a>

- Fume Hood/Containment Ventilated Enclosure (CVE): All handling of **Bromo-dragonfly hydrochloride** powder and solutions must be performed in a certified chemical fume hood or CVE.
- Safety Shower and Eyewash Station: Must be readily accessible in the laboratory.

The following diagram illustrates the general workflow for safely handling **Bromo-dragonfly hydrochloride** in a research setting.



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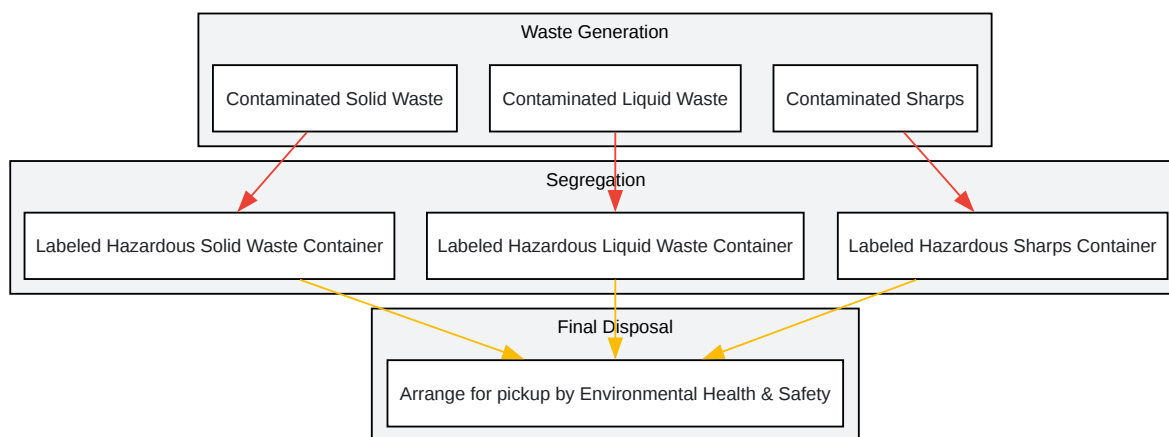
**Figure 1.** General workflow for handling **Bromo-dragonfly hydrochloride**.

## Disposal Procedures

All waste contaminated with **Bromo-dragonfly hydrochloride** is considered hazardous waste and must be disposed of according to institutional and national regulations for hazardous chemical waste.<sup>[12][13]</sup>

- **Solid Waste:** Contaminated PPE (gloves, gowns), weighing paper, and other solid materials should be placed in a dedicated, labeled, and sealed hazardous waste container.
- **Liquid Waste:** Unused solutions and contaminated solvents should be collected in a dedicated, labeled, and sealed hazardous waste container.
- **Sharps Waste:** Contaminated needles and other sharps must be placed in a puncture-resistant sharps container labeled as hazardous waste.
- **Work Surfaces:** At the end of each procedure, all work surfaces in the fume hood should be decontaminated. A suitable decontamination solution (e.g., a solution of a strong oxidizing agent followed by a soap and water wash) should be used. The choice of decontaminating agent should be made in consultation with the institution's environmental health and safety department.
- **Equipment:** All non-disposable equipment should be thoroughly decontaminated before being removed from the fume hood.

The logical relationship for the disposal procedure is outlined in the following diagram:



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**Figure 2.** Disposal pathway for **Bromo-dragonfly hydrochloride** waste.

## Emergency Procedures

- In a Fume Hood:
  - Alert others in the area.
  - Wearing appropriate PPE, cover the spill with an absorbent material.
  - Gently collect the absorbent material and place it in a sealed hazardous waste container.
  - Decontaminate the area of the spill.
- Outside a Fume Hood:
  - Evacuate the area immediately.
  - Prevent others from entering the area.
  - Contact the institution's emergency response team and environmental health and safety department.

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air immediately. Seek immediate medical attention.
- Ingestion: Seek immediate medical attention. Do not induce vomiting.

## Conclusion

**Bromo-dragonfly hydrochloride** is a substance that poses significant health risks. Strict adherence to the handling and disposal procedures outlined in these application notes is essential to ensure the safety of all laboratory personnel. Researchers must always consult their institution's safety policies and procedures before working with this compound.

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